

Unveiling the Molecular Profile and Bioactivity of Bisandrographolide C: A Technical Guide

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Compound of Interest

Compound Name: *Bisandrographolide C*

Cat. No.: *B12852885*

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This technical guide provides an in-depth overview of **Bisandrographolide C**, a dimeric ent-labdanane diterpenoid isolated from the medicinal plant *Andrographis paniculata*. This document is intended for researchers, scientists, and drug development professionals interested in the chemical properties and pharmacological activities of this natural compound.

Core Molecular Attributes

Bisandrographolide C possesses a distinct molecular structure that contributes to its biological functions. The fundamental molecular details are summarized below.

Property	Value	Source
Molecular Formula	C ₄₀ H ₅₆ O ₈	[1] [2] [3] [4] [5]
Molecular Weight	664.87 g/mol	[1] [4]
Alternate Molecular Weight	664.9 g/mol	[2] [3] [5]

Bioactivity Profile: A Dual-Action Compound

Bisandrographolide C has demonstrated significant activity in two key biological areas: as a selective activator of Transient Receptor Potential (TRP) channels and as a protective agent for cardiomyocytes.

Selective Activation of TRPV Channels

Research has identified **Bisandrographolide C** as an activator of TRPV1 and TRPV3 channels.^{[1][4]} A study by Gao et al. (2019) investigated a series of **bisandrographolide** compounds and found that **Bisandrographolide C**, designated as compound 5 with a 12R/15'S configuration, was the most potent activator of the TRPV1 channel among the tested stereoisomers.^{[6][7]} The reported dissociation constants (K_d) for the activation of TRPV1 and TRPV3 channels are 289 μM and 341 μM, respectively.^{[1][4]}

Cardioprotective Effects

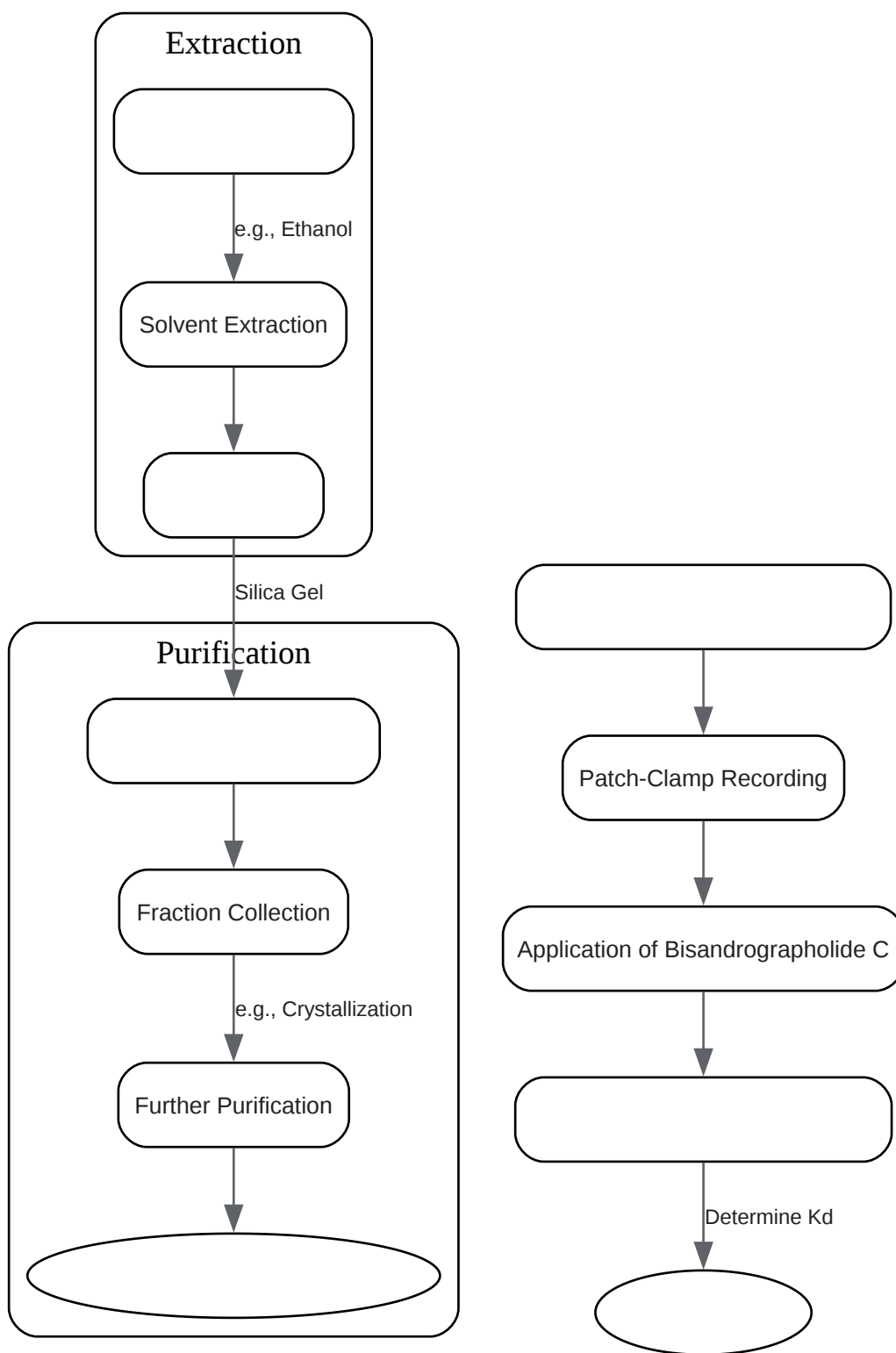
The same pivotal study also highlighted the cardioprotective properties of **Bisandrographolide C**. It was shown to protect cardiomyocytes from injury induced by hypoxia-reoxygenation.^{[1][4]}^{[6][7]} Notably, the stereoisomer that most effectively activated the TRPV1 channel also exhibited the most significant protective effect on cardiomyocytes.^{[6][7]}

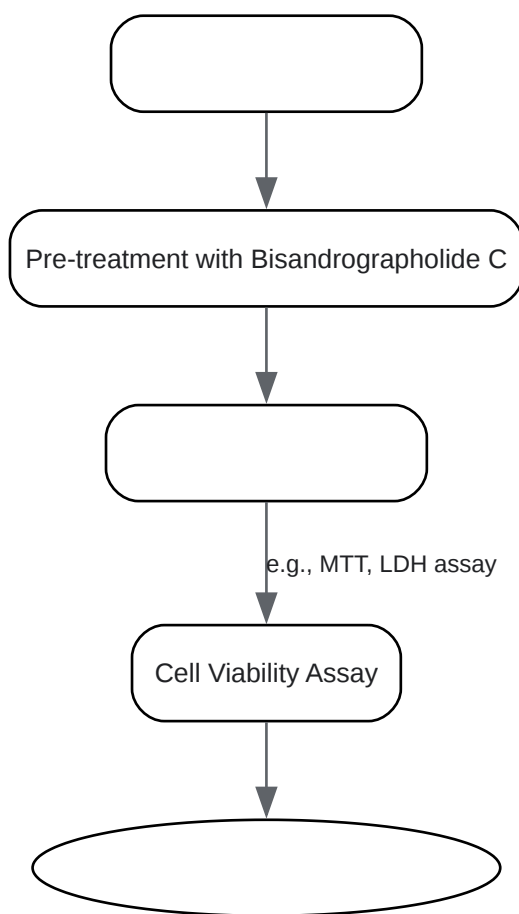
Experimental Methodologies: A Procedural Overview

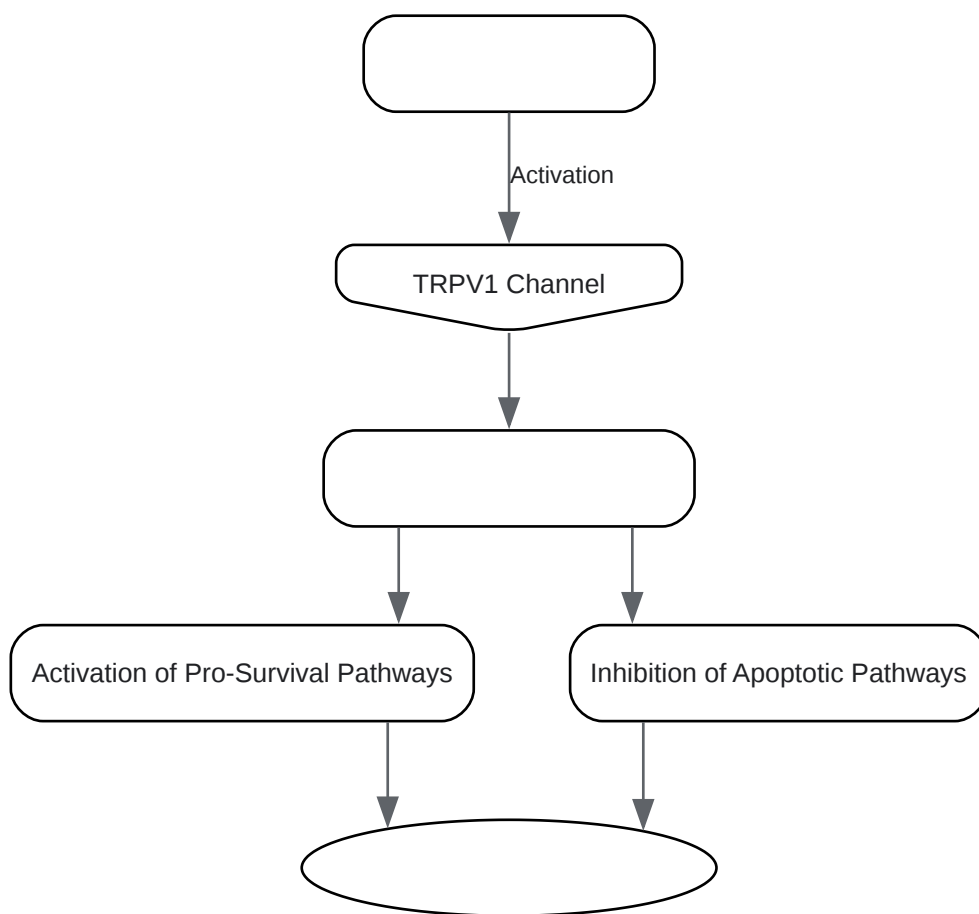
This section outlines the general experimental protocols for the isolation of **Bisandrographolide C** and the assessment of its biological activities.

Isolation and Purification from *Andrographis paniculata*

The isolation of **Bisandrographolide C** involves a multi-step process beginning with the extraction of compounds from the dried plant material of *Andrographis paniculata*. A general workflow for the isolation of andrographolides is depicted below.







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